

Troubleshooting LysoPalloT-NH-amide-C3-ph-m-O-C11 solubility issues

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Compound of Interest

Compound Name: LysoPalloT-NH-amide-C3-ph-m-O-C11

Cat. No.: B15571143

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Technical Support Center: LysoPalloT-NH-amide-C3-ph-m-O-C11

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing solubility issues with **LysoPalloT-NH-amide-C3-ph-m-O-C11**.

Frequently Asked Questions (FAQs)

Q1: What is **LysoPalloT-NH-amide-C3-ph-m-O-C11**?

LysoPalloT-NH-amide-C3-ph-m-O-C11 is an agonist of the G-protein coupled receptor 174 (GPR174) with an EC₅₀ value of 34 nM.^{[1][2][3]} It is a synthetic lysophospholipid analog, which are designed to have improved solubility and stability in aqueous solutions for experimental use.^[4]

Q2: What are the physical and chemical properties of **LysoPalloT-NH-amide-C3-ph-m-O-C11**?

Below is a summary of the known properties of **LysoPalloT-NH-amide-C3-ph-m-O-C11**.

Property	Value	Reference
Molecular Weight	574.64 g/mol	[1][5]
Formula	C ₂₇ H ₄₇ N ₂ O ₉ P	[1][5]
Appearance	Solid	[1]
Purity	≥ 99% (by HPLC for similar compounds)	[4]
Storage (Powder)	2 years at -20°C	[5]
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C	[5]

Q3: What is the general solubility of lysophosphatidylcholine (LPC) analogs?

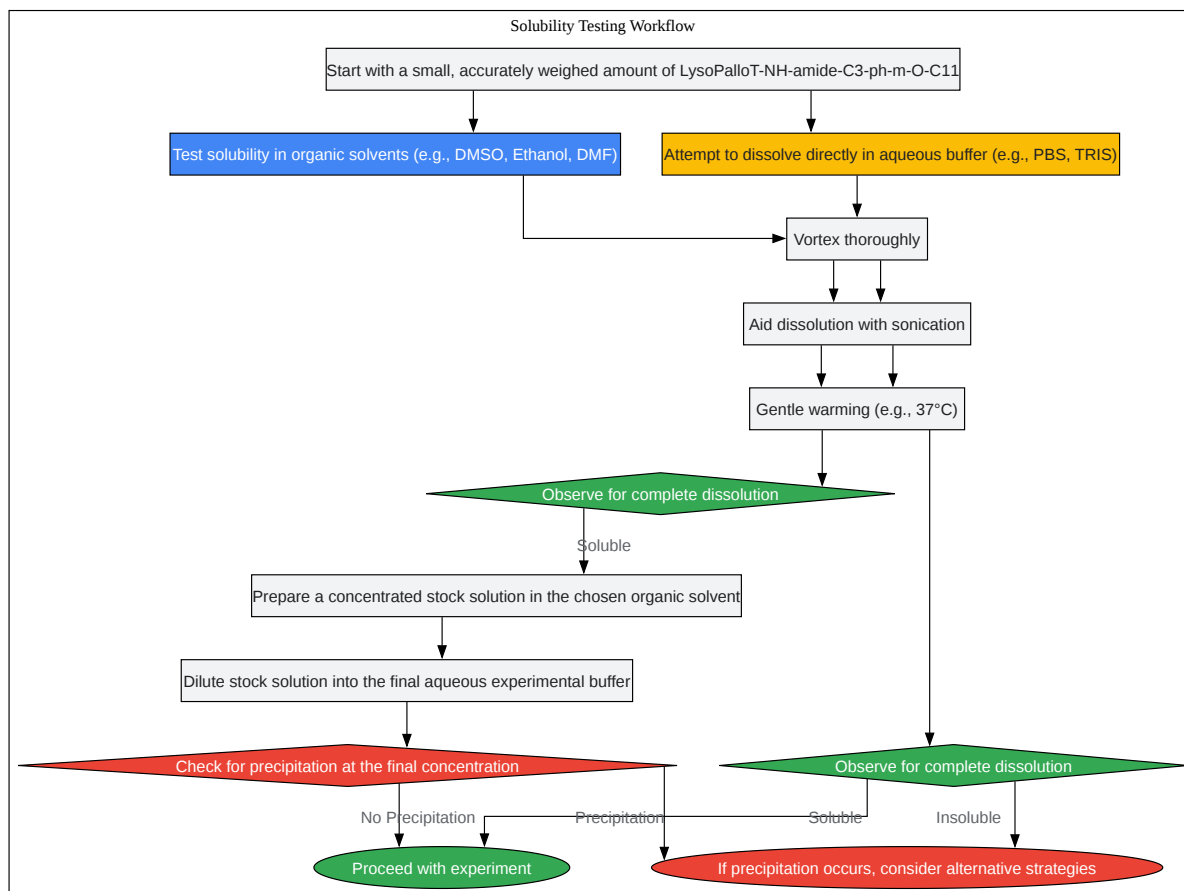
Lysophosphatidylcholines and their analogs are amphipathic molecules, possessing both a hydrophilic head and a hydrophobic tail.[6] Their solubility is influenced by the nature of the acyl chain and the head group. Generally, they are sparingly soluble in aqueous buffers and more soluble in organic solvents. For instance, some lysophosphatidylcholines are soluble in ethanol, DMSO, and dimethylformamide.[7] The solubility of egg LPC has been reported in various organic solvents, while its solubility in PBS (pH 7.2) is approximately 2 mg/mL.[7][8]

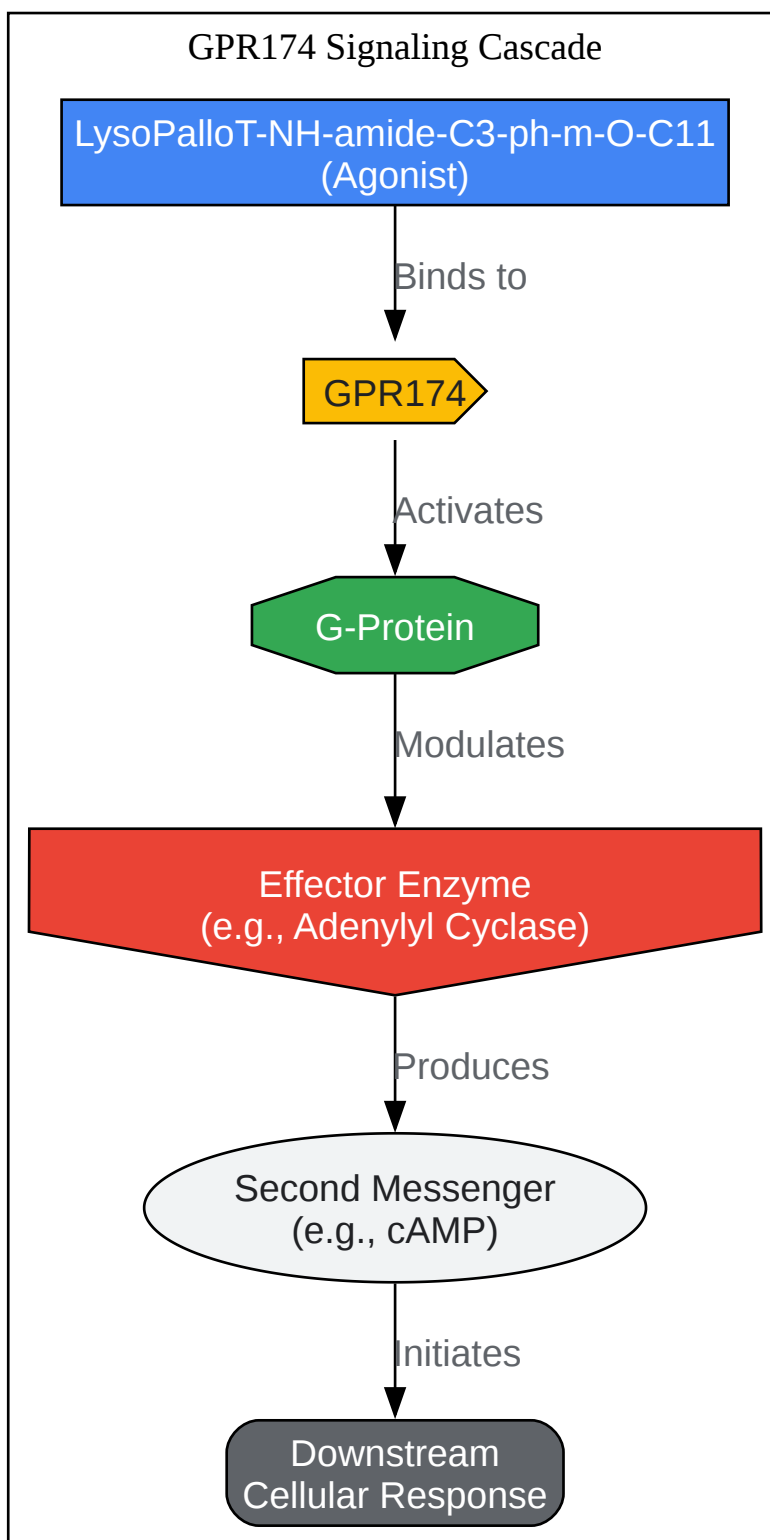
Troubleshooting Guide for Solubility Issues

Researchers may encounter difficulties in dissolving **LysoPalloT-NH-amide-C3-ph-m-O-C11** for their experiments. This guide provides a systematic approach to troubleshoot and overcome these challenges.

Initial Solubility Testing Workflow

It is recommended to start with small amounts of the compound to determine the optimal solvent and concentration.





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